

A Technical Guide to the Physical and Chemical Features of Sulbactam-d3

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Compound of Interest

Compound Name: Sulbactam-d3

Cat. No.: B15558318

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Sulbactam-d3 is the deuterium-labeled version of Sulbactam, a well-established β -lactamase inhibitor. The incorporation of three deuterium atoms enhances its utility as an internal standard in quantitative bioanalytical studies, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.[1][2] Its near-identical chemical behavior to Sulbactam, combined with a distinct mass, allows for precise correction of variability during sample preparation and analysis.[2] This guide provides an in-depth overview of the core physical and chemical characteristics of **Sulbactam-d3**, its mechanism of action, and relevant experimental protocols for its application.

Core Physical and Chemical Properties

Sulbactam-d3 is a white to off-white crystalline solid.[3] As a stable isotope-labeled compound, its physical properties are nearly identical to those of unlabeled Sulbactam. The primary distinction lies in its molecular weight, which is increased by the mass of the three deuterium atoms.

Data Summary

The quantitative physical and chemical data for **Sulbactam-d3** and its parent compound, Sulbactam, are summarized below for direct comparison.

Table 1: Chemical Identifiers and Molecular Properties

Property	Sulbactam-d3	Sulbactam
Chemical Name	(2S-cis)-3,3-Dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic Acid 4,4-Dioxide-d3	(2S,5R)-3,3-Dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid 4,4-dioxide[4][5]
Synonyms	CP-45899-d3	CP-45,899, Penicillanic Acid Dioxide, Betamaze[5][6]
Molecular Formula	C ₈ H ₈ D ₃ NO ₅ S	C ₈ H ₁₁ NO ₅ S[4][7]
Molecular Weight	236.26 g/mol [8]	233.24 g/mol [4][5][7][8]
CAS Number	Not Available (Often tracked by unlabeled CAS)	68373-14-8[4][5][7]
InChI Key	FKENQMMABCRJMK-RITPCOANSA-N (for unlabeled)[4][5]	FKENQMMABCRJMK-RITPCOANSA-N[4][5]

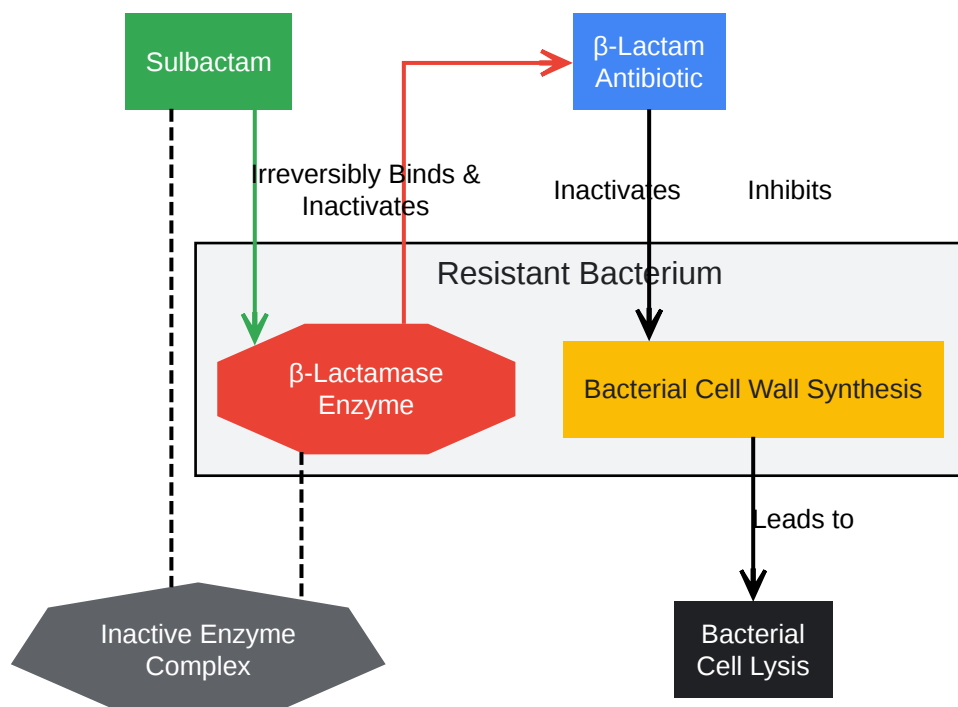
Table 2: Physicochemical Data

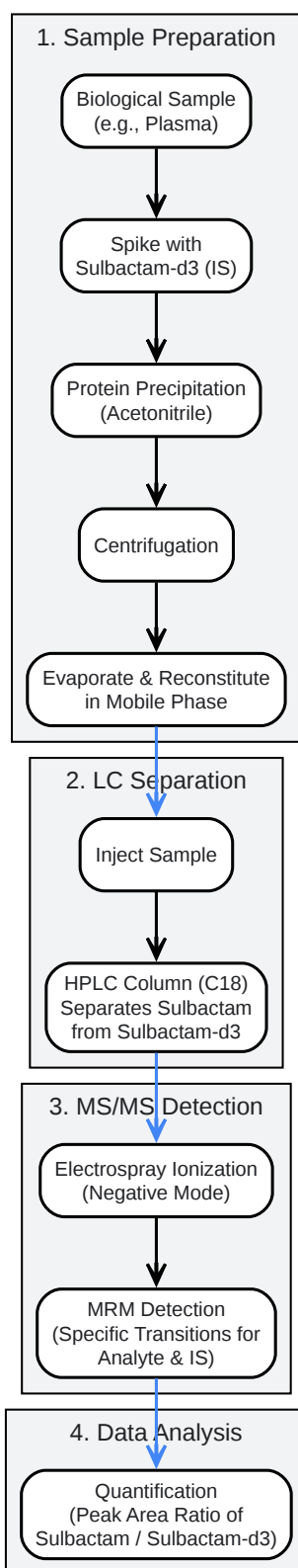
Property	Sulbactam Value
Appearance	White to off-white crystalline powder[3][9]
Melting Point	148-151 °C[4][9][10]; 154-157 °C[11][12]
Solubility	Water: Soluble (≥18 mg/mL)[11][12] PBS (pH 7.2): ~5 mg/mL[6] Organic Solvents: Soluble in DMSO, ethanol, methanol, and DMF (~30 mg/mL)[6][10]
pKa (Predicted)	2.62 ± 0.40[11][12]
Optical Rotation	[α] _{D20} +251° (c=0.01 in pH 5.0 buffer)[9][11][12]
Storage Temperature	2-8°C[5][11][12] or -20°C[6][10]

Mechanism of Action: β -Lactamase Inhibition

The scientific relevance of **Sulbactam-d3** is intrinsically linked to the mechanism of action of Sulbactam. Bacteria develop resistance to β -lactam antibiotics (e.g., penicillins, cephalosporins) by producing β -lactamase enzymes, which hydrolyze and inactivate the antibiotic's core β -lactam ring.^{[13][14][15]}

Sulbactam acts as a "suicide inhibitor."^[4] It is structurally similar to penicillin and is recognized by the β -lactamase enzyme.^[14] Sulbactam irreversibly binds to the active site of the enzyme, forming a stable, covalent acyl-enzyme complex.^{[14][16]} This complex is resistant to hydrolysis, permanently inactivating the enzyme and preventing it from destroying co-administered β -lactam antibiotics.^{[5][14]} This protective action restores the efficacy of the partner antibiotic against resistant bacterial strains.^{[13][15]} While Sulbactam itself has weak intrinsic antibacterial activity, its primary role is to function as a shield for other antibiotics.^{[4][13]}





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